Spectroscopic Identification & Purity Profiling: 2-(Biphenyl-4-yloxy)propanoyl Chloride Derivatives

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Compound of Interest

Compound Name:	*2-(Biphenyl-4-yloxy)propanoyl chloride*
CAS No.:	*1160264-64-1*
Cat. No.:	*B1372825*

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Executive Summary & Technical Context

2-(Biphenyl-4-yloxy)propanoyl chloride is a high-reactivity electrophilic intermediate used to synthesize aryloxypropionate herbicides (e.g., Quizalofop analogs) and metallo-drug complexes. Structurally, it features a biphenyl ether moiety linked to a chiral propionyl chloride group.

For the synthetic chemist, the critical challenge is not just synthesis, but validation. The acid chloride is moisture-sensitive and prone to hydrolysis back to the parent acid, 2-(Biphenyl-4-yloxy)propionic acid. Furthermore, when used to generate amides or esters, distinguishing the product from common coupling byproducts (ureas, anhydrides) requires precise spectroscopic discrimination.

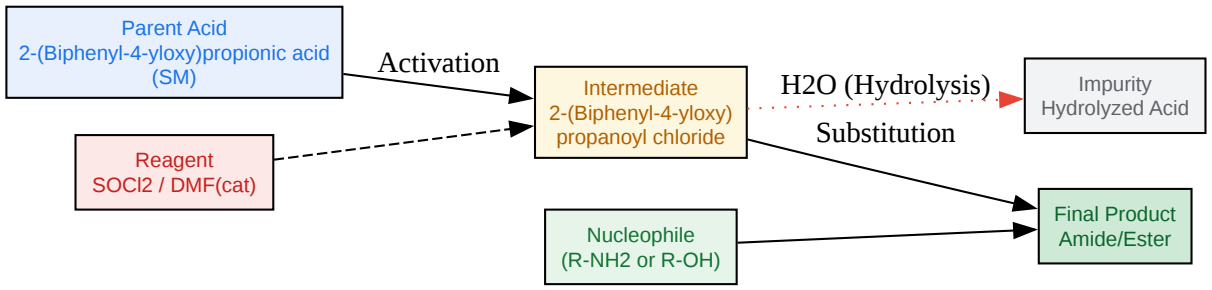
This guide compares the Acid Chloride Route against the alternative Direct Coupling Route (EDC/DCC), providing the spectroscopic "fingerprints" necessary to validate product identity and purity.

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Chemical Architecture & Reaction Pathways

The transformation relies on the activation of the carboxylic acid to an acid chloride, followed by nucleophilic acyl substitution.

Reaction Scheme (DOT Visualization)



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Figure 1: Synthetic workflow for the generation of 2-(Biphenyl-4-yloxy)propanoyl derivatives, highlighting the critical hydrolysis impurity pathway.

Spectroscopic Atlas: Identification Markers

The following data compares the spectroscopic signatures of the Parent Acid, the Acid Chloride (Intermediate), and a generic Amide Derivative.

Table 1: Comparative Spectroscopic Data

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Feature	Parent Acid (Starting Material)	Acid Chloride (Reactive Intermediate)	Amide Product (Target)
IR: C=O Stretch	1705–1730 cm^{-1} (Broad, H-bonded dimer)	1790–1815 cm^{-1} (Sharp, intense shift)	1640–1680 cm^{-1} (Amide I band)
IR: O-H/N-H	2500–3300 cm^{-1} (Broad "hump")	Absent (Clean baseline >3000 cm^{-1})	3200–3400 cm^{-1} (Sharp N-H stretch)
^{1}H NMR: α-Proton	δ 4.7–4.9 ppm (q, J=6.8 Hz)	δ 5.1–5.3 ppm (Deshielded by Cl)	δ 4.6–4.8 ppm (Shielded relative to Cl)
^{1}H NMR: Methyl	δ 1.65 ppm (d)	δ 1.75–1.80 ppm (d)	δ 1.55–1.65 ppm (d)
^{13}C NMR: C=O	~174–176 ppm	~170–172 ppm (Upfield shift vs Acid)	~170–174 ppm
Mass Spec (MS)	$[M-H]^-$ or $[M+H]^+$	M^+ / $[M+2]^+$ (3:1 ratio) (Cl isotope)	$[M+H]^+$ (Distinct mass)

Expert Insight: The α-Proton Diagnostic Handle

The most reliable NMR marker is the alpha-proton (O-CH(CH_3)-CO).

- In the Acid, it resonates at ~4.8 ppm.
- Upon conversion to the Acid Chloride, the strong electron-withdrawing nature of the chlorine atom deshields this proton, shifting it downfield to >5.1 ppm.
- Validation Check: If your NMR shows a quartet at 4.8 ppm after $SOCl_2$ treatment, your reaction failed or the product hydrolyzed.

Comparative Performance: Acid Chloride vs. Direct Coupling

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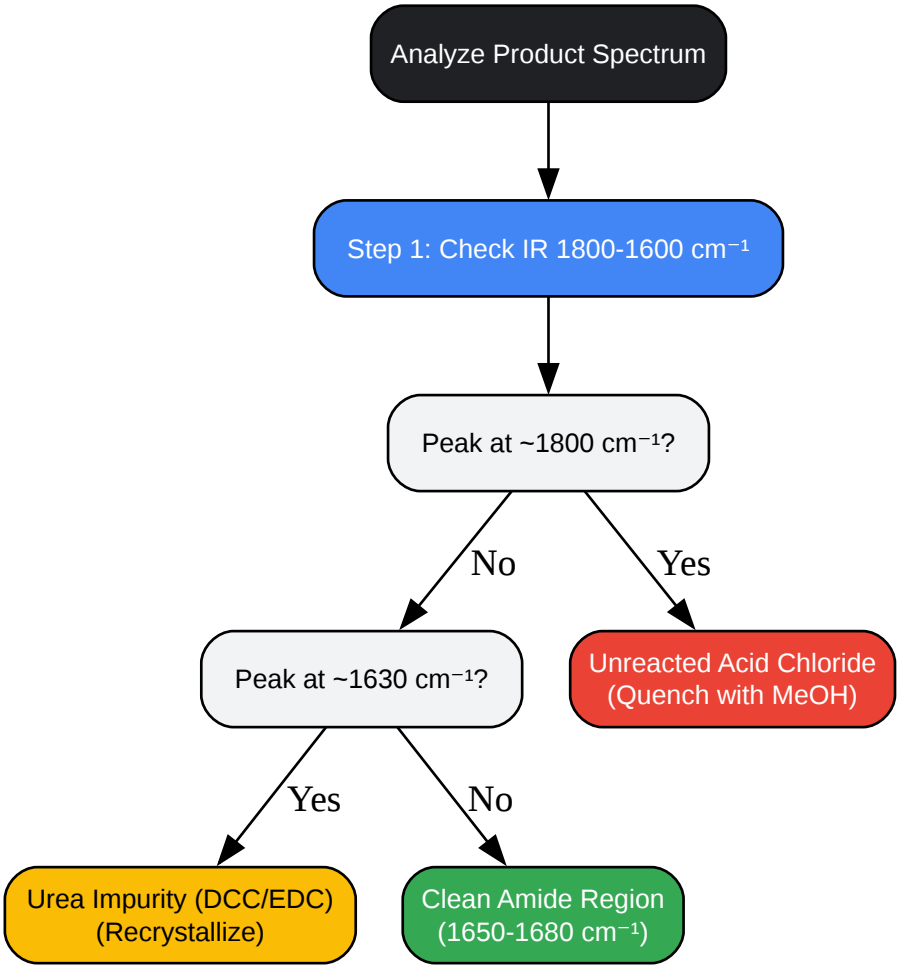
When synthesizing derivatives, researchers often choose between the Acid Chloride route and Direct Coupling (e.g., EDC/HOBt). Below is an objective comparison of the products obtained from these routes, focusing on impurity profiling.

Table 2: Route Comparison & Impurity Profiling

Feature	Route A: Acid Chloride Method	Route B: Direct Coupling (EDC/DCC)
Primary Impurity	Hydrolyzed Acid (Parent SM)	N-Acylurea / Urea (e.g., DCU)
Spectroscopic "Tell"	IR: Broad OH stretch (2500-3000 cm^{-1}) NMR: Reappearance of δ 4.8 ppm quartet.	IR: Urea C=O stretch at 1620–1640 cm^{-1}. NMR: Cyclohexyl protons (1.0–2.0 ppm multiplet).
Purification	Easy (Acid can be washed with $NaHCO_3$).	Difficult (Ureas are often insoluble and co-precipitate).
Atom Economy	Lower (Loss of SO_2/HCl).	Higher (Water is the byproduct).
Recommendation	Preferred for scale-up and hindered amines.	Preferred for small-scale or acid-sensitive substrates.

Decision Logic for Impurity Identification (DOT Visualization)

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Figure 2: Logic flow for identifying common impurities in 2-(Biphenyl-4-yloxy)propanoyl derivatization.

Experimental Protocols

Protocol A: Synthesis of 2-(Biphenyl-4-yloxy)propanoyl Chloride

This protocol minimizes hydrolysis, ensuring a clean spectroscopic baseline.

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser topped with a $CaCl_2$ drying tube (or N_2 line).

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- Charge: Add 2-(Biphenyl-4-yloxy)propionic acid (1.0 equiv) and anhydrous Toluene (5-10 volumes).
- Activation: Add Thionyl Chloride ($SOCl_2$) (1.5 equiv) dropwise.
- Catalysis: Add 1-2 drops of anhydrous DMF (Dimethylformamide). Note: DMF forms the Vilsmeier reagent in situ, drastically accelerating the reaction.
- Reaction: Heat to 70°C for 2-3 hours.
- Monitoring: Aliquot 50 µL into MeOH. Analyze by TLC/LCMS (look for the Methyl Ester peak, as the chloride converts to ester in MeOH).
- Workup: Evaporate solvent and excess $SOCl_2$ under reduced pressure. Add fresh toluene and re-evaporate (azeotropic removal of $SOCl_2$).
- Result: A yellow/brown oil. Do not purify. Use immediately for the next step.

Protocol B: Spectroscopic Validation (Self-Validating Step)

Before adding the amine/alcohol nucleophile, perform this check:

- Take a small neat sample of the oil for IR.
- Pass Criteria: Strong band at 1790–1800 cm^{-1}. Absence of broad OH stretch.
- Fail Criteria: Band at 1710 cm^{-1} (Hydrolysis). Action: Re-treat with $SOCl_2$.

References

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